

Application Notes and Protocols for "B 775" in Cognitive Enhancement Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: B 775

Cat. No.: B1667694

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Introduction

"B 775" is the imprint on a 7.5 mg tablet containing a mixture of amphetamine and dextroamphetamine salts. This formulation is a central nervous system (CNS) stimulant, primarily prescribed for the treatment of Attention Deficit Hyperactivity Disorder (ADHD) and narcolepsy.[1][2] Beyond its clinical applications, the active components of "B 775" are potent modulators of catecholaminergic systems and have been extensively investigated in preclinical and clinical research for their cognitive-enhancing properties. These application notes provide an overview of the research applications of amphetamine/dextroamphetamine in cognitive enhancement studies, along with detailed protocols for key preclinical behavioral assays.

Mechanism of Action

Amphetamine and its dextrorotary isomer, dextroamphetamine, exert their effects primarily by increasing the synaptic concentrations of dopamine (DA) and norepinephrine (NE) in the brain.[3] This is achieved through a dual mechanism:

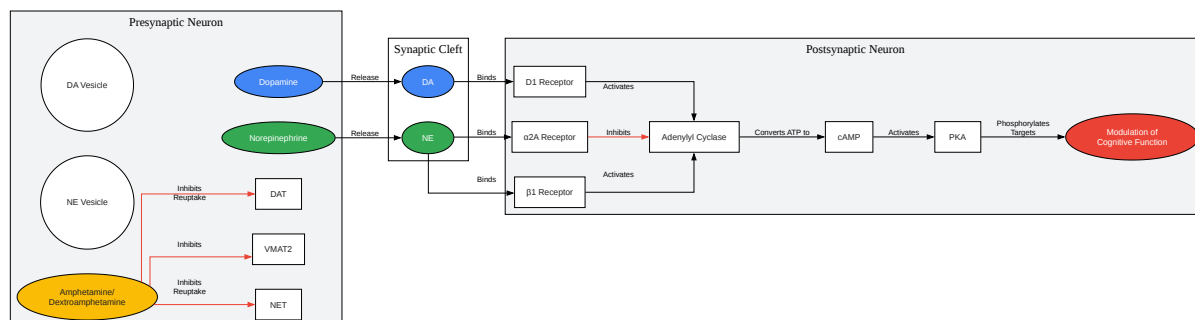
- **Reuptake Inhibition:** Amphetamines competitively inhibit the dopamine transporter (DAT) and the norepinephrine transporter (NET), blocking the reuptake of these neurotransmitters from the synaptic cleft back into the presynaptic neuron.[3]

- Enhanced Release: Amphetamines promote the release of DA and NE from presynaptic vesicles into the cytoplasm and subsequently into the synaptic cleft.

This surge in dopaminergic and noradrenergic signaling, particularly in the prefrontal cortex and striatum, is believed to underlie the observed improvements in attention, working memory, and executive function.[2][4][5]

Signaling Pathways

The cognitive-enhancing effects of amphetamine/dextroamphetamine are mediated by the modulation of downstream signaling cascades initiated by dopamine and norepinephrine receptor activation in the prefrontal cortex.



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Caption: Simplified signaling pathway of amphetamine/dextroamphetamine.

Quantitative Data Summary

The following tables summarize key quantitative data from preclinical studies investigating the cognitive-enhancing effects of amphetamine and dextroamphetamine.

Table 1: Effective Doses in Rodent Models of Cognition

Cognitive Domain	Species	Compound	Effective Dose Range (mg/kg)	Route of Administration	Behavioral Task	Reference(s)
Attention	Rat	d-amphetamine	0.1 - 0.3	i.p.	5-Choice Continuous Performance Task	[6]
Attention	Rat	d-amphetamine	0.1 - 0.25	i.p.	Signal Detection Task	[7]
Attention	Mouse	d-amphetamine	0.3	i.p.	5-Choice Continuous Performance Task	[8]
Working Memory	Rat	d-amphetamine	1.0	i.p.	Delayed Alternation Task	[9]
Recognition Memory	Rat	Amphetamine	1.0	i.p.	Novel Object Recognition	[10]

Table 2: Dose-Dependent Effects on Cognitive Performance in Rats

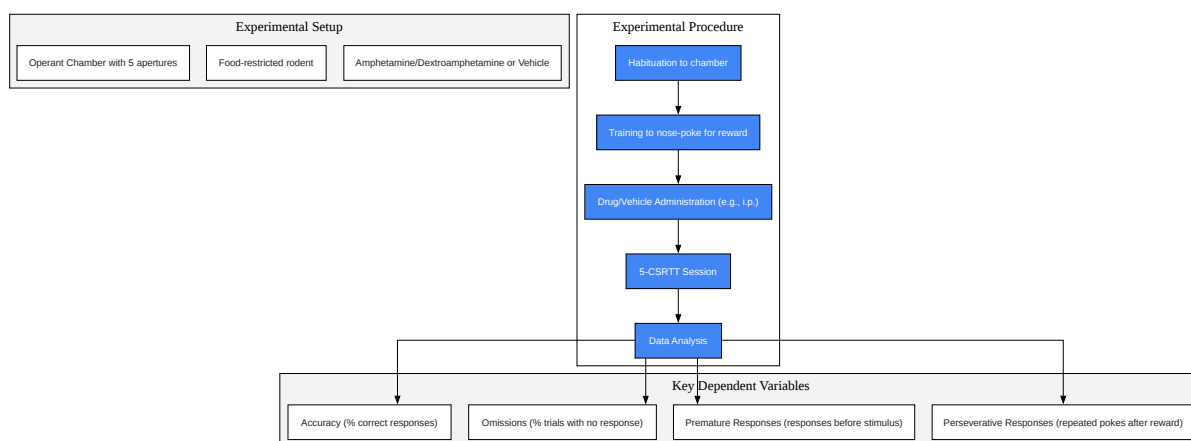
Dose of d-amphetamine (mg/kg, i.p.)	Effect on Task Performance	Behavioral Task	Reference(s)
0.1	Improved accuracy in low-performing individuals	Signal Detection Task	[7]
0.25	Improved accuracy in low-performing individuals	Signal Detection Task	[7]
0.75	No significant improvement	Signal Detection Task	[7]
1.0	No overt behavioral deficits, performance unaffected	Delayed Alternation Task	[9]
1.25	Significantly disrupted performance	Signal Detection Task	[7]
3.3	Deficits in cognitive performance	Delayed Alternation Task	[9]

Experimental Protocols

Detailed methodologies for key behavioral assays used to assess the cognitive-enhancing effects of amphetamine/dextroamphetamine in rodents are provided below.

5-Choice Serial Reaction Time Task (5-CSRTT)

The 5-CSRTT is a widely used operant conditioning task to assess visual attention and impulsivity in rodents.[\[11\]](#)[\[12\]](#)[\[13\]](#)



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Caption: Workflow for the 5-Choice Serial Reaction Time Task.

Materials:

- 5-choice operant conditioning chamber
- Food dispenser and pellets (reward)
- Amphetamine/dextroamphetamine solution

- Vehicle solution (e.g., saline)
- Syringes and needles for injection

Procedure:

- Habituation and Training:
 - Habituate the animals to the operant chamber.
 - Train the animals to associate a nose-poke into an illuminated aperture with a food reward. This is typically done in stages, gradually increasing the difficulty.
- Drug Administration:
 - Administer the selected dose of amphetamine/dextroamphetamine or vehicle via the chosen route (e.g., intraperitoneal injection) at a specified time before the test session (e.g., 15-30 minutes).
- Test Session:
 - Place the animal in the 5-CSRTT chamber.
 - A trial begins with the animal initiating it, often by poking its nose in a designated port.
 - After a set inter-trial interval (ITI), a brief light stimulus is presented in one of the five apertures.
 - A correct response (nose-poke in the illuminated aperture) is rewarded with a food pellet.
 - An incorrect response (nose-poke in a non-illuminated aperture) or an omission (no response) results in a time-out period.
 - Premature responses (a nose-poke during the ITI before the stimulus) are also recorded as a measure of impulsivity.
- Data Collection and Analysis:

- Record the number of correct responses, incorrect responses, omissions, and premature responses.
- Calculate accuracy, omission rate, and premature response rate.
- Compare the performance of the drug-treated group with the vehicle-treated group.

Novel Object Recognition (NOR) Task

The NOR task is used to assess recognition memory in rodents, based on their innate tendency to explore novel objects more than familiar ones.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- Open-field arena
- Two sets of identical objects (e.g., plastic toys, metal blocks)
- A novel object, different from the familiar ones
- Amphetamine/dextroamphetamine solution
- Vehicle solution

Procedure:

- Habituation:
 - Allow each animal to freely explore the empty open-field arena for a set period (e.g., 5-10 minutes) on consecutive days to reduce novelty-induced stress.
- Training (Familiarization) Phase:
 - Place two identical objects (A and A) in the arena.
 - Allow the animal to explore the objects for a fixed duration (e.g., 5-10 minutes).
- Inter-trial Interval (ITI):

- Return the animal to its home cage for a specific delay period (e.g., 1 hour for short-term memory, 24 hours for long-term memory).
- Administer amphetamine/dextroamphetamine or vehicle immediately after the training phase to assess its effect on memory consolidation.
- Test Phase:
 - Place one of the familiar objects (A) and a novel object (B) in the arena.
 - Allow the animal to explore the objects for a fixed duration (e.g., 5 minutes).
- Data Collection and Analysis:
 - Record the time spent exploring each object (nold and nnew). Exploration is typically defined as the animal's nose being within a certain distance of the object and oriented towards it.
 - Calculate a discrimination index (DI): $(\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total exploration time})$.
 - A higher DI indicates better recognition memory.

Morris Water Maze (MWM)

The MWM is a classic behavioral task to assess spatial learning and memory in rodents.^[18]
^[19]^[20]^[21]

Materials:

- Circular pool (water maze) filled with opaque water
- Submerged escape platform
- Visual cues placed around the room
- Video tracking system and software
- Amphetamine/dextroamphetamine solution

- Vehicle solution

Procedure:

- Acquisition Training:
 - Place the escape platform in a fixed location in one quadrant of the pool.
 - For several consecutive days, conduct multiple trials per day where the animal is released from different starting positions and must find the hidden platform.
 - Guide the animal to the platform if it fails to find it within a set time (e.g., 60 seconds).
 - Administer amphetamine/dextroamphetamine or vehicle before each day's training session to assess its effect on learning.
- Probe Trial:
 - After the acquisition phase, remove the platform from the pool.
 - Place the animal in the pool and allow it to swim for a fixed duration (e.g., 60 seconds).
- Data Collection and Analysis:
 - During acquisition, record the escape latency (time to find the platform) and the path length.
 - During the probe trial, record the time spent in the target quadrant (where the platform was located) and the number of times the animal crosses the former platform location.
 - A shorter escape latency and a preference for the target quadrant in the probe trial indicate better spatial memory.

Conclusion

The active components of "**B 775**," amphetamine and dextroamphetamine, are valuable pharmacological tools for investigating the neurobiological mechanisms of cognitive enhancement. The protocols outlined above provide a foundation for conducting preclinical

research in this area. Researchers should carefully consider dose-response relationships, as the effects of these compounds on cognition can follow an inverted U-shaped curve, with higher doses sometimes leading to impaired performance. Rigorous experimental design and appropriate control groups are essential for obtaining reliable and interpretable data.

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- To cite this document: BenchChem. [Application Notes and Protocols for "B 775" in Cognitive Enhancement Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667694#b-775-research-applications-in-cognitive-enhancement-studies]

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